

Personal protective equipment for handling 2-(4-Bromophenyl)propanenitrile

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Compound of Interest

Compound Name: **2-(4-Bromophenyl)propanenitrile**

Cat. No.: **B1278133**

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Essential Safety and Handling Guide for 2-(4-Bromophenyl)propanenitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(4-Bromophenyl)propanenitrile** (CAS: 42186-06-1). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

2-(4-Bromophenyl)propanenitrile is a hazardous substance that requires careful handling.

Based on available safety data, it is classified as follows:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2]
- Eye Damage/Irritation: Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1][2]

GHS Hazard Pictogram:

- GHS07: Exclamation mark[3]

Signal Word: Warning[3]

Hazard Statements:[1][2][3]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Precautionary Statements:[2][3]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

Property	Value
CAS Number	42186-06-1
Molecular Formula	C ₉ H ₈ BrN
Molecular Weight	210.07 g/mol
Physical Form	Liquid[3]
Storage	Store in a dry, well-ventilated place at room temperature.[3][4] Keep container tightly closed. [2]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **2-(4-Bromophenyl)propanenitrile** from receipt to disposal.

1. Receiving and Inspection:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the label matches the product ordered.
- Store the container in a designated, well-ventilated, and secure area away from incompatible materials.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[2]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile gloves).[2]
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[2]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[2] If ventilation is inadequate, a self-contained breathing apparatus may be necessary in case of emergencies.[2]

3. Handling and Use:

- All handling of **2-(4-Bromophenyl)propanenitrile** should be conducted in a certified chemical fume hood.[2]
- Avoid direct contact with the substance.[2]
- Avoid breathing vapors or mists.
- Ensure an eyewash station and safety shower are readily accessible.[5]
- Use spark-proof tools and avoid sources of ignition.[6]

4. Spill Response:

- Small Spills:
 - Absorb the spill with an inert material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealable, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your institution's Environmental Health and Safety (EHS) department.
 - Do not attempt to clean up a large spill without proper training and equipment.

Emergency First Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[2][6]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][6]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Disposal Plan

Proper disposal of **2-(4-Bromophenyl)propanenitrile** is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste containing **2-(4-Bromophenyl)propanenitrile**, including contaminated consumables (e.g., gloves, absorbent materials), in a designated and clearly labeled hazardous waste container.
- The container should be made of a compatible material (e.g., polyethylene) and have a tight-fitting lid.[\[7\]](#)

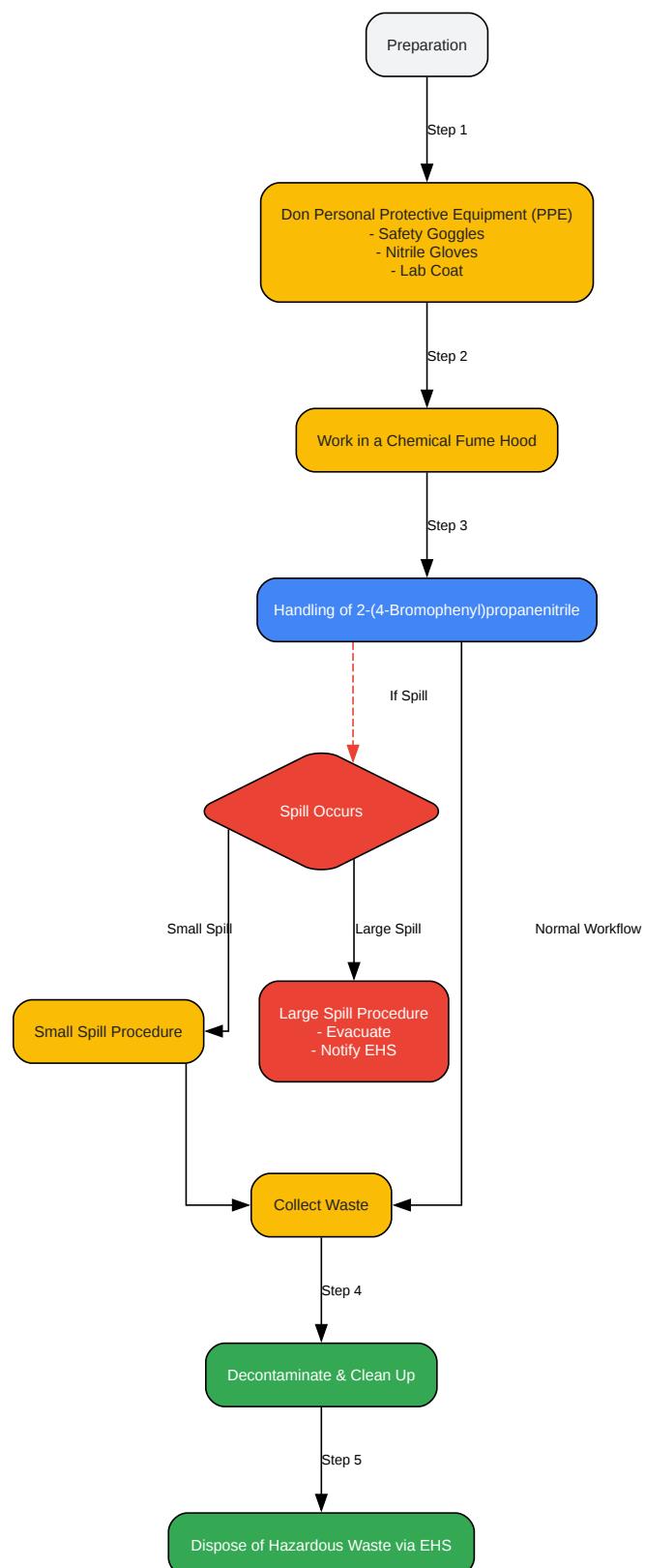
2. Waste Storage:

- Store the hazardous waste container in a designated satellite accumulation area that is secure and well-ventilated.
- Keep the waste container closed when not in use.

3. Waste Disposal:

- Dispose of the hazardous waste through your institution's EHS or a licensed hazardous waste disposal contractor.[\[6\]](#)
- Do not discharge into drains or rivers.[\[2\]](#)
- Follow all local, state, and federal regulations for the disposal of halogenated organic compounds.[\[8\]](#)

Safe Handling Workflow

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